

PFI-3: A Technical Guide to its Modulation of Biological Pathways

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Compound of Interest

Compound Name: PFI-3

Cat. No.: B610064

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Abstract

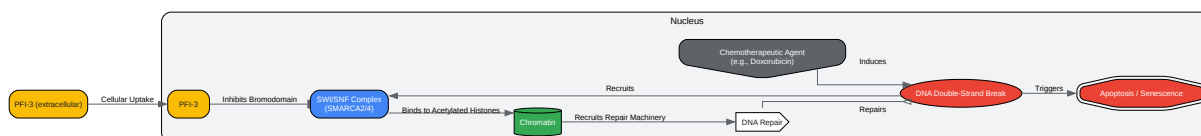
PFI-3 is a potent and selective chemical probe that targets the bromodomains of the SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex, specifically SMARCA2 (BRM), SMARCA4 (BRG1), and PB1(5). By inhibiting these key epigenetic readers, **PFI-3** disrupts the normal function of the SWI/SNF complex, leading to significant alterations in gene expression and cellular processes. This technical guide provides an in-depth overview of the biological pathways modulated by **PFI-3**, with a focus on its role in sensitizing cancer cells to DNA damaging agents. Detailed experimental protocols and quantitative data are presented to facilitate further research and drug development efforts.

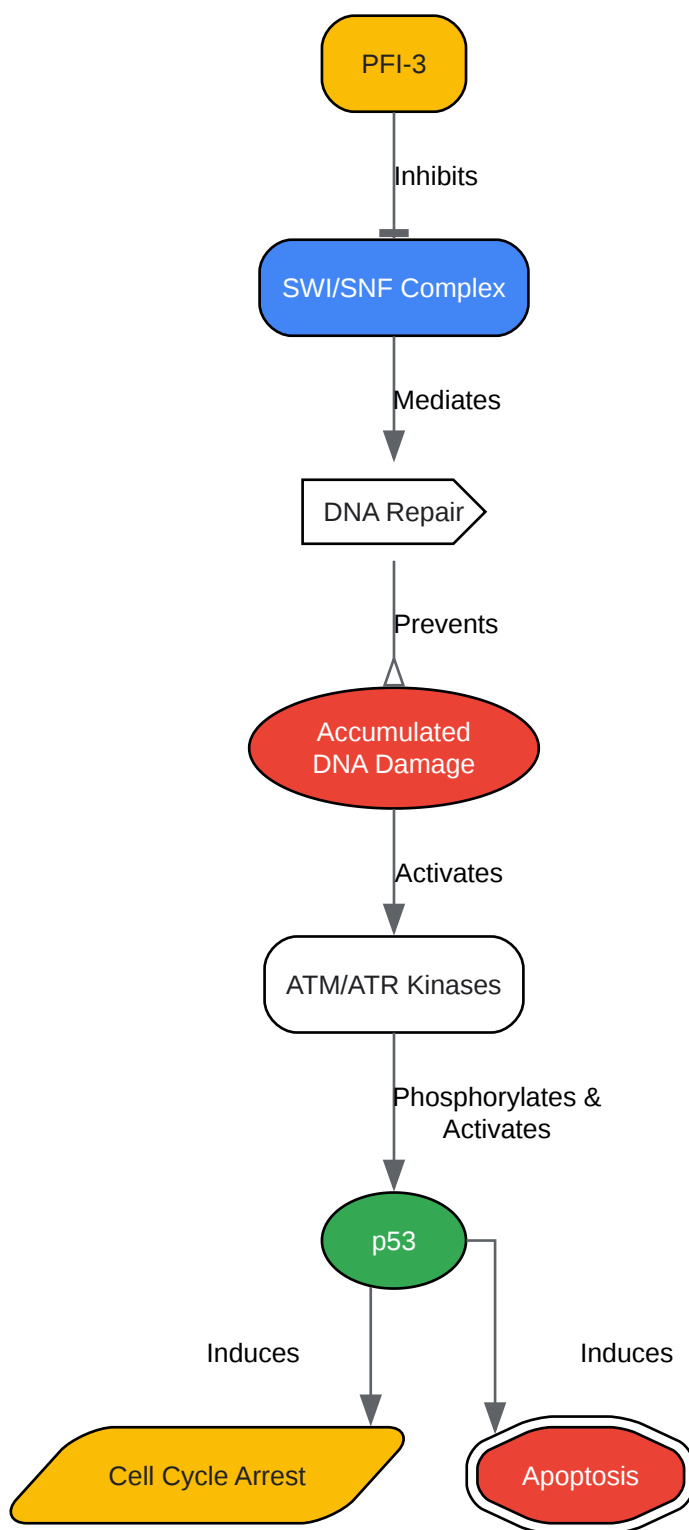
Introduction

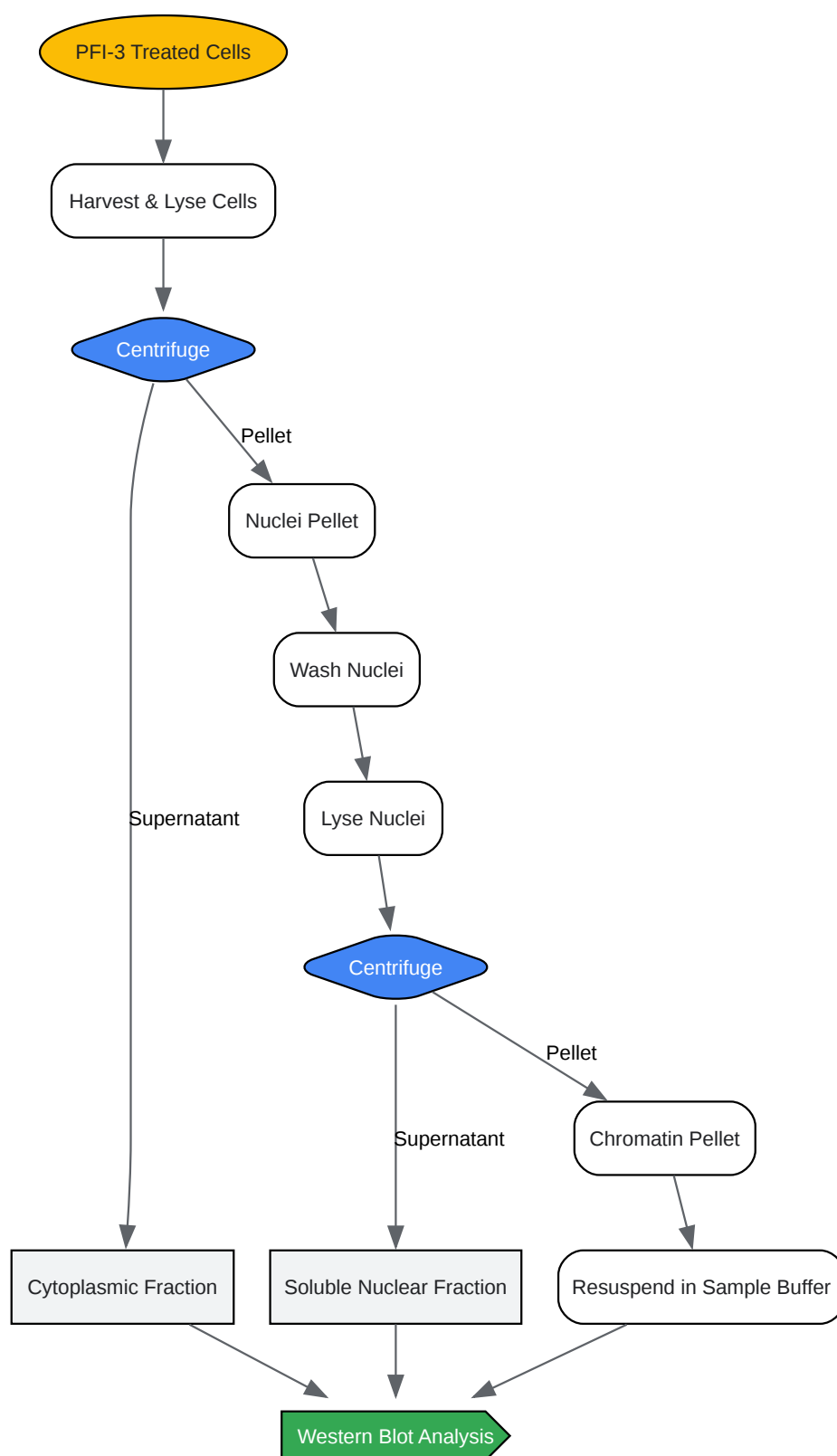
The SWI/SNF complex is an ATP-dependent chromatin remodeling machinery that plays a crucial role in regulating gene expression by altering the structure of chromatin. The bromodomains of its catalytic subunits, SMARCA2 and SMARCA4, are responsible for recognizing and binding to acetylated lysine residues on histones, thereby targeting the complex to specific genomic loci. **PFI-3** is a cell-permeable small molecule inhibitor that selectively binds to the bromodomains of SMARCA2 and SMARCA4 with high affinity, preventing their association with chromatin.[1] This inhibitory action forms the basis of **PFI-3**'s biological effects, which are most prominently observed in the context of DNA damage response and cancer therapy.[2]

Core Mechanism of Action: Inhibition of SWI/SNF-Mediated DNA Repair

The primary and most well-characterized biological pathway modulated by **PFI-3** is the DNA Damage Response (DDR). The SWI/SNF complex is a critical component of the cellular machinery that repairs DNA double-strand breaks (DSBs). By inhibiting the chromatin binding of SMARCA2 and SMARCA4, **PFI-3** effectively stalls the DNA repair process, leading to an accumulation of DNA damage.^[2] This sensitizes cancer cells to the cytotoxic effects of DNA-damaging chemotherapeutic agents like doxorubicin.^[2]







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References

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- 2. aacrjournals.org [aacrjournals.org]
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